

Application Notes and Protocols for Agl 2043

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Compound of Interest

Compound Name: Agl 2043

Cat. No.: B1665071

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Introduction

Agl 2043, also known as Tyrphostin **AGL 2043**, is a potent and selective, cell-permeable inhibitor of type III receptor tyrosine kinases (RTKs).^[1] With a molecular formula of $C_{15}H_{12}N_4S$ and a molecular weight of approximately 280.35 g/mol, this tricyclic quinoxaline compound demonstrates significant inhibitory activity against Platelet-Derived Growth Factor Receptor (PDGFR), Fms-like tyrosine kinase 3 (Flt3), and Kit (c-Kit).^{[1][2][3]} Its targeted mechanism of action makes it a valuable tool in studying cellular proliferation, differentiation, and angiogenesis, and a potential candidate for therapeutic development in diseases driven by aberrant signaling of these RTKs.

This document provides detailed protocols for the preparation of **Agl 2043** stock solutions, along with essential data on its chemical properties, storage, and handling. Adherence to these guidelines will ensure the integrity and optimal performance of **Agl 2043** in experimental settings.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Agl 2043** are summarized in the table below.

| Property | Value |
|--------------------------|--|
| Molecular Formula | C ₁₅ H ₁₂ N ₄ S |
| Molecular Weight | 280.35 g/mol |
| CAS Number | 226717-28-8 |
| Appearance | Solid powder |
| Purity | ≥95% by HPLC |
| Solubility | Soluble in DMSO (10 mg/mL) |
| Storage (Solid) | +2°C to +8°C, protect from light |
| Storage (Stock Solution) | -20°C for up to 1 month |

Experimental Protocols

Preparation of a 10 mM Agl 2043 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Agl 2043** using Dimethyl Sulfoxide (DMSO) as the solvent.

Materials:

- **Agl 2043** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber or light-blocking microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

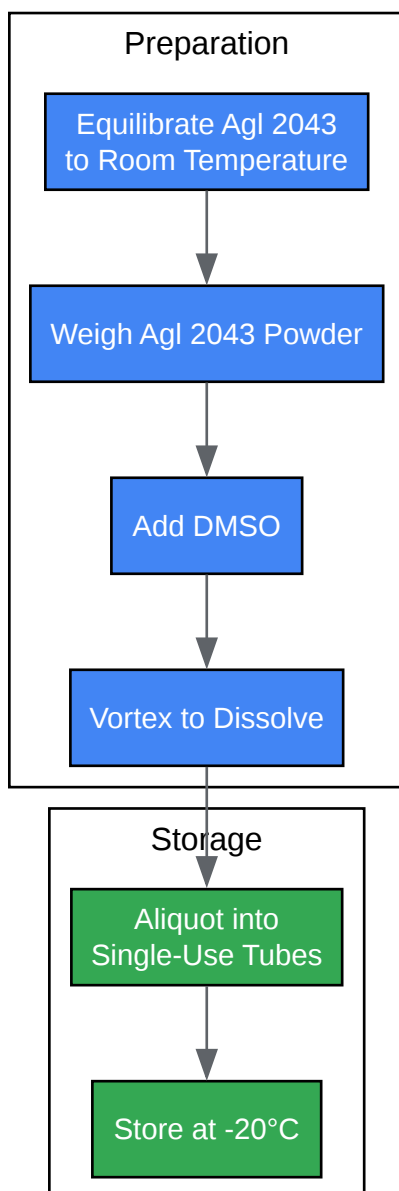
- **Equilibration:** Before opening, allow the vial of **AgI 2043** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the compound.
- **Weighing:** Carefully weigh out the desired amount of **AgI 2043** powder using a precision balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.804 mg of **AgI 2043** (Molecular Weight = 280.35 g/mol).
- **Dissolution:** Add the appropriate volume of DMSO to the **AgI 2043** powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Cap the tube securely and vortex thoroughly until the powder is completely dissolved. The solution should be clear. Gentle warming (to no more than 37°C) may be applied if dissolution is slow.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C. Stock solutions are stable for up to one month when stored under these conditions.^[1]

Note on Working Concentrations:

For cell-based assays, the stock solution will need to be further diluted in the appropriate cell culture medium to achieve the desired final working concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium does not exceed a level that is toxic to the cells (typically <0.5%).

Visualizations

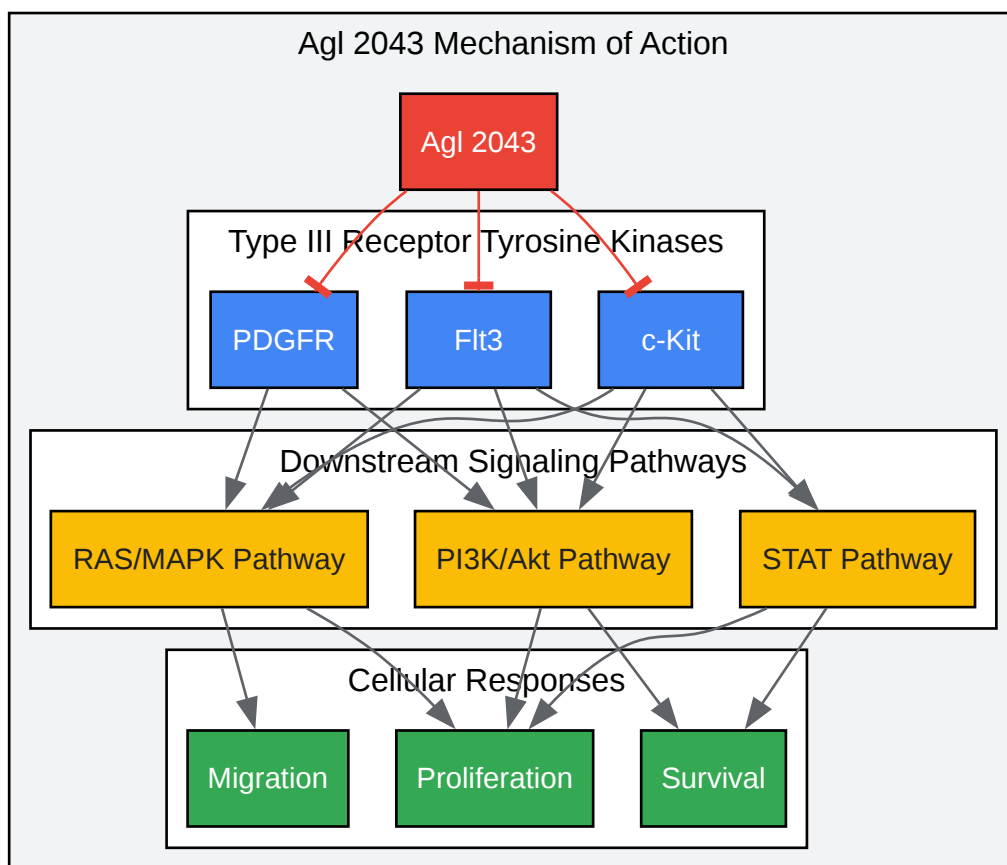
Experimental Workflow: AgI 2043 Stock Solution Preparation



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Caption: Workflow for preparing an **Agl 2043** stock solution.

Signaling Pathway: Inhibition of Type III Receptor Tyrosine Kinases by Agl 2043



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Caption: **Agl 2043** inhibits PDGFR, Flt3, and c-Kit signaling.

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References

- 1. Comprehensive Dissection of PDGF-PDGFR Signaling Pathways in PDGFR Genetically Defined Cells | PLOS One [journals.plos.org]
- 2. medkoo.com [medkoo.com]
- 3. Agl 2043 | C15H12N4S | CID 9817165 - PubChem [pubchem.ncbi.nlm.nih.gov]

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